

Technical Guide: Physicochemical Characterization of (4-(isopentyloxy)phenyl)boronic acid

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Compound of Interest

Compound Name: (4-(Isopentyloxy)phenyl)boronic acid

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This document provides a technical overview of the known physical properties of **(4-(isopentyloxy)phenyl)boronic acid**, with a primary focus on its melting point. Due to the limited availability of specific experimental data for this compound in publicly accessible literature, this guide also furnishes a general, standardized protocol for melting point determination. Furthermore, a generalized workflow for the physicochemical characterization of a novel boronic acid compound is presented to aid researchers in their developmental processes.

Physical and Chemical Properties

(4-(isopentyloxy)phenyl)boronic acid is an organic compound that belongs to the family of phenylboronic acids. These compounds are notable for their use in Suzuki-Miyaura coupling reactions, a cornerstone of modern organic synthesis, particularly in the pharmaceutical industry for the creation of carbon-carbon bonds. The isopentyloxy group introduces a degree of lipophilicity to the molecule.

Data Summary

A definitive, experimentally verified melting point for **(4-(isopentyloxy)phenyl)boronic acid** is not consistently reported across chemical supplier and database entries. While some sources describe it as a solid, they do not provide a specific melting temperature[1]. One supplier, American Elements, explicitly lists the melting point as not available[2]. For the purpose of comparison, the melting point of a structurally related, though distinct, compound is provided in the table below.

Property	Value	Source
Chemical Formula	C11H17BO3	American Elements[2]
Molecular Weight	208.06 g/mol	American Elements[2], CymitQuimica[1]
Appearance	Solid	CymitQuimica[1]
Melting Point	N/A	American Elements[2]
Melting Point of a structurally similar compound: 4-[4'-(3-Pentyloxy)phenyl]phenylboronic acid	110-121 °C	Sigma-Aldrich
Synonyms	[4-(3-Methylbutoxy)phenyl]boronic acid, [4-(3-methylbutoxy)phenyl]boranediol	CymitQuimica[1]
InChI Key	AJZCFXNTJZWRPP-UHFFFAOYSA-N	American Elements[2], CymitQuimica[1]

Experimental Protocol: Melting Point Determination

The following is a standard protocol for determining the melting point of a solid organic compound like **(4-(isopentyloxy)phenyl)boronic acid** using a digital melting point apparatus.

Objective: To determine the temperature range over which the solid-to-liquid phase transition occurs for **(4-(isopentyloxy)phenyl)boronic acid**.

Materials:

- **(4-(isopentyloxy)phenyl)boronic acid** sample
- Capillary tubes (sealed at one end)
- Digital melting point apparatus (e.g., Mel-Temp® or similar)
- Spatula
- Mortar and pestle (if sample is not a fine powder)

Procedure:

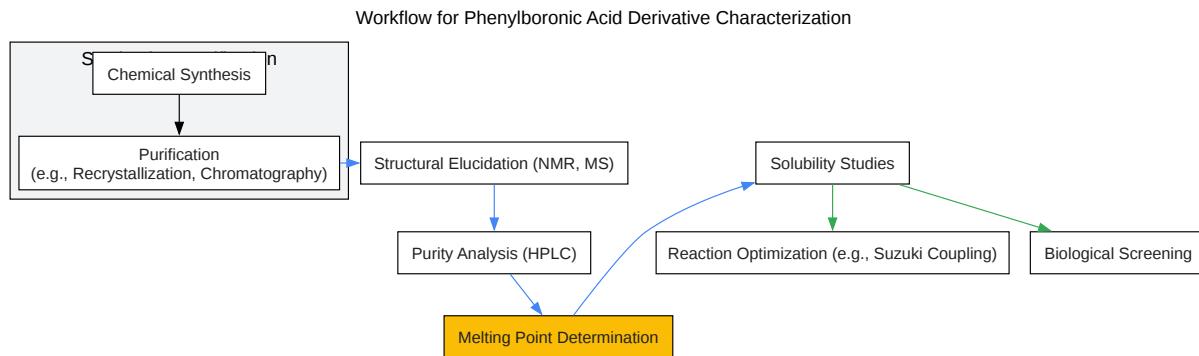
- Sample Preparation:
 - Ensure the **(4-(isopentyloxy)phenyl)boronic acid** sample is completely dry and in the form of a fine powder. If necessary, gently grind the crystalline sample using a mortar and pestle.
 - Carefully pack the dry powder into a capillary tube by tapping the open end into the sample. The sample should be compacted to a height of 2-3 mm at the bottom of the tube. This can be achieved by tapping the sealed end of the tube gently on a hard surface or by dropping it through a long glass tube.
- Apparatus Setup:
 - Turn on the digital melting point apparatus and allow it to stabilize.
 - Set a plateau temperature approximately 10-15 °C below the expected melting point. If the melting point is unknown, a preliminary rapid heating run can be performed to get an approximate range.
 - Set the heating rate (ramp rate) to 1-2 °C per minute for an accurate determination.
- Measurement:
 - Insert the packed capillary tube into the heating block of the apparatus.

- Begin heating the sample.
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the onset of melting).
- Continue to observe and record the temperature at which the last solid crystal melts into a clear liquid (the clear point).

- Reporting:
 - The melting point is reported as a range from the onset temperature to the clear point temperature.
 - Perform the measurement in triplicate to ensure reproducibility and report the average range.

Workflow Visualization

The following diagram illustrates a generalized workflow for the synthesis and characterization of a novel phenylboronic acid derivative, a process that would include the determination of its physical properties such as melting point.



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Caption: Generalized workflow for the synthesis and characterization of a novel phenylboronic acid.

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References

- 1. 4-(Isopentyloxy)phenylboronic acid | CymitQuimica [cymitquimica.com]
- 2. americanelements.com [americanelements.com]
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